

N,N'-Methylenedipyrrolidine: Technical Profile & Characterization Guide

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Compound of Interest

Compound Name: 1-(Pyrrolidin-1-ylmethyl)pyrrolidine

CAS No.: 7309-47-9

Cat. No.: B1660205

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Executive Summary

N,N'-Methylenedipyrrolidine (CAS 7309-47-9) is a bis-amine aminor formed by the condensation of two equivalents of pyrrolidine with one equivalent of formaldehyde. As a geminal diamine (aminor), it serves as a masked formaldehyde source and a specialized ligand in organic synthesis. In medicinal chemistry, it is often investigated as a potential prodrug moiety or a reactive intermediate in Mannich-type reactions. Its physical profile is characterized by its liquid state at room temperature, amine-like odor, and sensitivity to acidic hydrolysis.

Chemical Identity & Structural Parameters

Parameter	Detail
IUPAC Name	1,1'-Methylenedipyrrolidine
Common Synonyms	Dipyrrolidinomethane; Bis(1-pyrrolidinyl)methane; N,N'-Methylenebispyrrolidine
CAS Number	7309-47-9
Molecular Formula	
Molecular Weight	154.26 g/mol
SMILES	<chem>C1CCN(C1)CN2CCCC2</chem>
InChI Key	KQISQNCCCASSDX-UHFFFAOYSA-N
Structure Type	Aminal (N-C-N linkage); Saturated Heterocycle

Physical Properties Profile

The following data aggregates experimental observations and high-confidence predicted values based on structural analogs (e.g., bis(diethylamino)methane).

Thermodynamic & Transport Properties

Property	Value / Range	Condition / Note
Physical State	Liquid	At 25°C, 1 atm
Color	Colorless to Pale Yellow	Oxidizes/darkens upon air exposure
Boiling Point	~80–85 °C	@ 12–15 mmHg (Estimated based on analogs*)
Boiling Point (Atm)	170–175 °C	@ 760 mmHg (Predicted)
Density	0.89 – 0.92 g/cm ³	@ 20°C (Predicted)
Refractive Index ()	1.4650 – 1.4750	Typical for aliphatic amines
Vapor Pressure	~0.5 mmHg	@ 25°C (Estimated)
Flash Point	~55–60 °C	Flammable liquid (Class 3)

*Note: The acyclic analog, Bis(diethylamino)methane (

), has a boiling point of 168°C. The cyclic constraint of pyrrolidine typically increases boiling points slightly due to molecular shape, but the carbon count is identical.

Solubility & Miscibility

- Water: Soluble (with gradual hydrolysis). The compound is an aminal and will decompose back to pyrrolidine and formaldehyde in aqueous acidic media.
- Organic Solvents: Fully miscible with Ethanol, Diethyl Ether, Dichloromethane, Toluene, and THF.
- Partition Coefficient (LogP): ~1.4 (Predicted).

Spectroscopic Signatures (Identification)

The symmetry of N,N'-methylenedipyrrolidine (

) simplifies its spectral data. The two pyrrolidine rings are chemically equivalent.

Nuclear Magnetic Resonance (NMR)

Solvent:

or

(Avoid acidic solvents like

with traces of HCl to prevent hydrolysis).

Nucleus	Shift (ppm)	Multiplicity	Integration	Assignment
H	3.20 – 3.30	Singlet (s)	2H	N–CH
				–N (Aminal Bridge)
2.55 – 2.65	Multiplet (m)	8H	Pyrrolidine	
			–CH	
1.70 – 1.80	Multiplet (m)	8H	Pyrrolidine	
			–CH	
C	74.0 – 76.0	Singlet	-	N–CH
				–N (Aminal Carbon)
50.5 – 51.5	Singlet	-	Pyrrolidine	
			–CH	
23.5 – 24.5	Singlet	-	Pyrrolidine	
			–CH	

Infrared Spectroscopy (FT-IR)

- Absence of N-H stretch: No peak in 3200–3500 cm^{-1} region (confirms tertiary amine formation).[1]
- C-H Stretch: 2800–2980 cm^{-1} (Aliphatic).
- Amino Bands: Characteristic "Bohlmann bands" or C-N stretches may appear in the 1100–1250 cm^{-1} fingerprint region.

Synthesis Protocol: Mannich Condensation[5]

The most reliable method for generating high-purity N,N'-methylenedipyrrolidine is the direct condensation of pyrrolidine with formaldehyde. This reaction is exothermic and proceeds rapidly.

Reagents

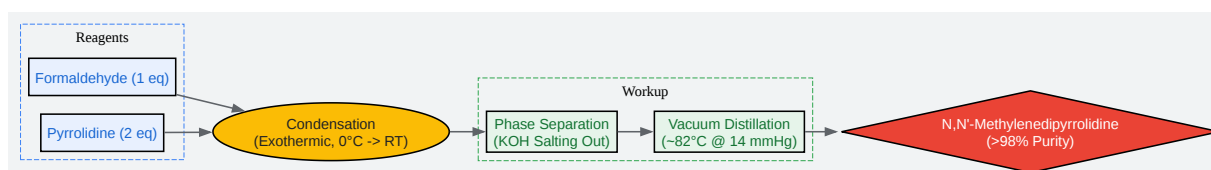
- Pyrrolidine (2.0 equivalents)[2]
- Formaldehyde (1.0 equivalent) - Use 37% aqueous formalin or paraformaldehyde.
- Solvent: Water (if using formalin) or Ethanol.
- Drying Agent: Potassium Hydroxide (KOH) pellets or Potassium Carbonate ().

Step-by-Step Procedure

- Setup: Equip a 3-neck round-bottom flask with a reflux condenser, addition funnel, and magnetic stirrer. Place in an ice bath (0°C).
- Addition: Charge the flask with Pyrrolidine (2.0 eq). Slowly add Formaldehyde (1.0 eq) dropwise. Caution: Exothermic reaction.
- Reaction: Allow the mixture to warm to room temperature and stir for 1–2 hours. The solution may become biphasic if water is present.
- Separation:

- If using Formalin: Saturate the aqueous layer with solid KOH to salt out the organic amine. Separate the organic layer.
- If using Paraformaldehyde: The mixture will become homogenous; add a drying agent directly.
- Purification: Dry the organic layer over solid KOH pellets for 12 hours. Decant and perform vacuum distillation.
 - Collect the fraction boiling at $\sim 82^{\circ}\text{C}$ @ 14 mmHg (adjust based on vacuum).
- Yield: Typically 75–85%.

Synthesis Workflow Diagram



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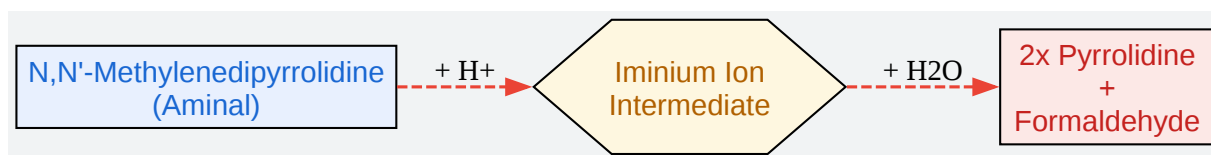
Caption: Synthesis of N,N'-methylenedipyrrolidine via Mannich condensation of pyrrolidine and formaldehyde.

Stability & Reactivity Profile

Understanding the amination nature of this compound is critical for its application. It is stable in basic and neutral anhydrous conditions but labile in acid.

Hydrolysis Pathway

In the presence of water and acid (or even atmospheric moisture over time), the methylene bridge cleaves, reverting to the starting materials. This makes it a useful "formaldehyde depot" in synthesis.



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Caption: Acid-catalyzed hydrolysis pathway reverting the aminal to pyrrolidine and formaldehyde.

Key Applications

- **Mannich Reaction Surrogate:** Acts as a pre-formed Mannich base, allowing for cleaner reactions with ketones or phenols compared to using free formaldehyde.
- **Hydride Donor:** In the presence of specific Lewis acids or in HFIP solvent, the pyrrolidine ring can act as a hydride donor, facilitating reductive functionalization.
- **Ligand Synthesis:** Used as a bidentate nitrogen donor precursor or to link metal centers.

Handling & Safety (SDS Summary)

Signal Word: DANGER

- **Hazard Statements:**
 - H225: Highly Flammable liquid and vapor.
 - H314: Causes severe skin burns and eye damage (due to amine hydrolysis).
 - H302: Harmful if swallowed.
- **Precautionary Measures:**

- Store under inert atmosphere (Nitrogen/Argon) to prevent hydrolysis and oxidation.
- Use only in a chemical fume hood.
- Wear chemical-resistant gloves (Nitrile) and safety goggles.
- Storage: Keep cold (2–8°C) and dry. Hygroscopic.

References

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